

Fenbendazoleamine (FBZ-NH2) structure elucidation

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Compound of Interest

Compound Name: *Fenbendazoleamine*

CAS No.: *53065-28-4*

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An In-Depth Technical Guide to the Structure Elucidation of **Fenbendazoleamine** (FBZ-NH2)

Abstract

This technical guide provides a comprehensive framework for the structural elucidation of **Fenbendazoleamine** (FBZ-NH2), a principal metabolite of the broad-spectrum anthelmintic agent Fenbendazole (FBZ). For researchers in drug metabolism, toxicology, and pharmaceutical development, the unambiguous confirmation of a metabolite's structure is a critical step in understanding biotransformation pathways and ensuring product safety and efficacy. This document moves beyond a simple listing of techniques, offering a rationale-driven narrative that synthesizes data from multiple orthogonal analytical methods. We will detail the causality behind experimental choices, present field-proven protocols, and integrate data from Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, and X-ray Crystallography to build a self-validating, authoritative case for the structure of FBZ-NH2.

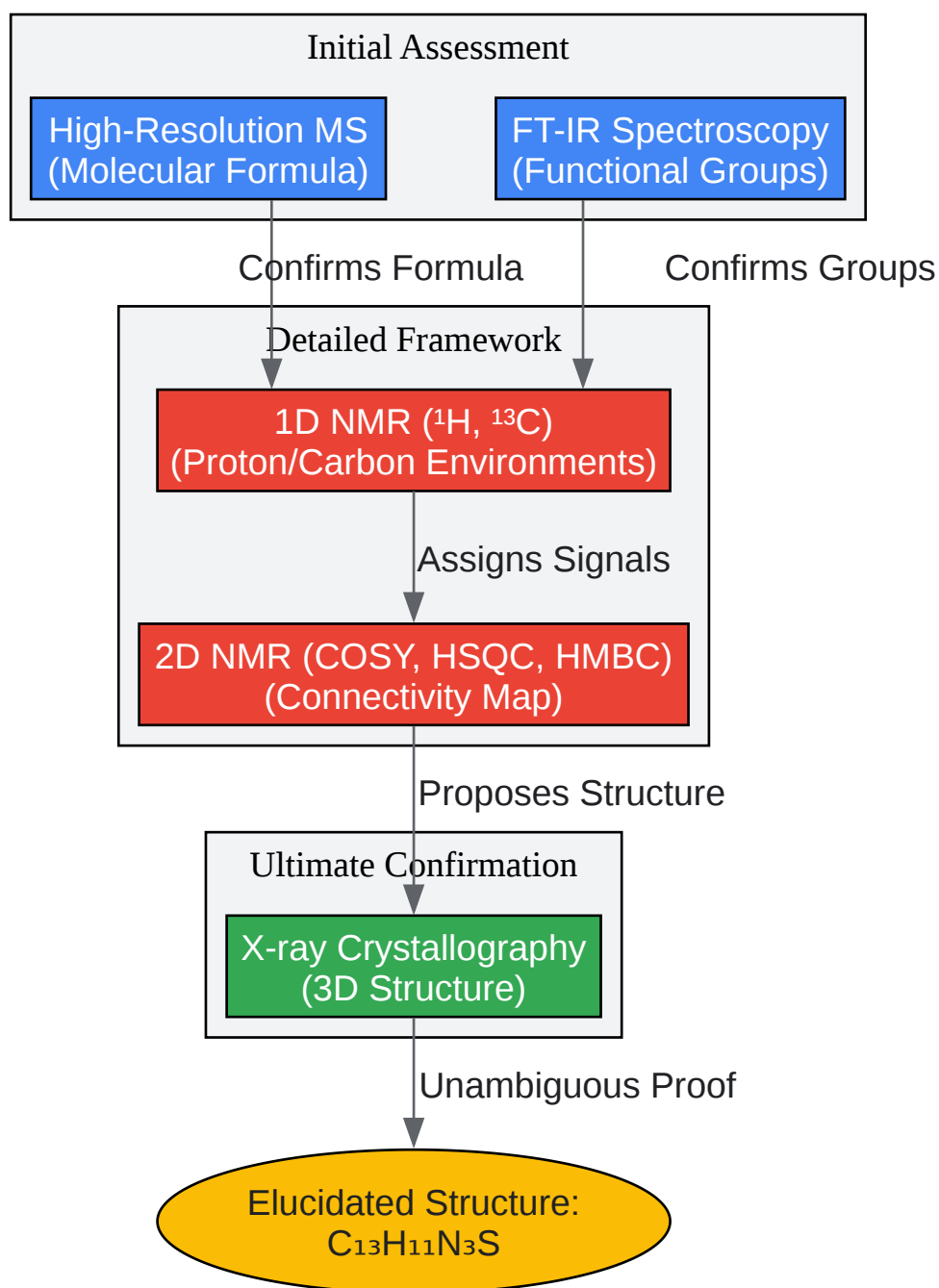
Introduction: The Imperative of Metabolite Characterization

Fenbendazole (FBZ) is a benzimidazole-class anthelmintic widely used in veterinary medicine. [1][2] Its metabolic fate is of significant interest, as metabolites can possess their own pharmacological or toxicological profiles. **Fenbendazoleamine** (FBZ-NH₂), chemically known as 6-(phenylsulfanyl)-1H-benzimidazol-2-amine, is formed via demethoxycarbonylation of the parent drug—a key metabolic transformation.[3][4] Verifying the structure of this metabolite is not merely an academic exercise; it is fundamental for regulatory submissions, understanding drug disposition, and exploring potential new biological activities.

This guide presents a multi-faceted strategy, where each analytical technique provides a unique piece of the structural puzzle. The convergence of data from these disparate methods provides the high degree of certainty required in modern pharmaceutical science.

The Analytical Gauntlet: A Multi-Technique Approach

The definitive elucidation of a novel or uncharacterized molecule like FBZ-NH₂ demands a synergistic application of analytical techniques. No single method can provide a complete picture. Our approach is designed as a logical workflow, where the results of one experiment inform the next, culminating in an unambiguous structural assignment.



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Caption: Workflow for the structural elucidation of FBZ-NH2.

Mass Spectrometry: Defining the Molecular Boundaries

Expertise & Experience: We begin with High-Resolution Mass Spectrometry (HRMS) because it provides the most fundamental piece of information: the accurate molecular weight and, by extension, the elemental composition. This is the bedrock upon which all further structural deductions are built. Tandem MS (MS/MS) is then employed to fragment the molecule, offering initial clues about its substructures.

Experimental Protocol: ESI-QTOF HRMS

- **Sample Preparation:** Prepare a 10 µg/mL solution of FBZ-NH₂ hydrochloride in a 50:50 acetonitrile:water mixture with 0.1% formic acid to facilitate protonation.
- **Instrumentation:** Utilize a Quadrupole Time-of-Flight (QTOF) mass spectrometer equipped with an Electrospray Ionization (ESI) source.
- **Ionization Mode:** Operate in positive ion mode to generate the protonated molecule, [M+H]⁺.
- **Data Acquisition (MS1):** Acquire full scan spectra over a mass range of m/z 100-500. The high resolution (>20,000 FWHM) allows for accurate mass measurement to within 5 ppm.
- **Data Acquisition (MS/MS):** Perform fragmentation analysis on the isolated [M+H]⁺ precursor ion using collision-induced dissociation (CID) with a collision energy ramp (e.g., 10-40 eV) to generate a rich fragmentation spectrum.

Expected Data & Interpretation

The primary goal is to validate the molecular formula of FBZ-NH₂, which is C₁₃H₁₁N₃S.^[5] The protonated species will be C₁₃H₁₂N₃S⁺.

Table 1: HRMS Data for FBZ-NH₂ [M+H]⁺

Parameter	Expected Value	Observed Value (Hypothetical)
Molecular Formula	C ₁₃ H ₁₂ N ₃ S ⁺	-
Exact Mass (Calculated)	254.0746	-
Observed m/z	-	254.0742
Mass Error	-	-1.6 ppm

MS/MS fragmentation is expected to show characteristic losses. Studies on the fragmentation of benzimidazoles suggest that cleavage of the phenylthio group and fragmentation of the benzimidazole core are likely pathways.^{[6][7]} This data provides preliminary evidence of the major structural components.

NMR Spectroscopy: Mapping the Atomic Connectivity

Expertise & Experience: NMR is the most powerful technique for elucidating the structure of organic molecules in solution.^[8] While MS gives the formula, NMR reveals the precise arrangement of the atoms. A full suite of 1D and 2D NMR experiments is non-negotiable for an unambiguous assignment.

Experimental Protocol: Multi-dimensional NMR

- Sample Preparation: Dissolve ~5-10 mg of FBZ-NH₂ hydrochloride in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆). DMSO-d₆ is chosen for its ability to dissolve the sample and to allow for the observation of exchangeable N-H protons.
- Instrumentation: Use a 500 MHz (or higher) NMR spectrometer equipped with a cryoprobe for enhanced sensitivity.
- 1D Experiments:
 - ¹H NMR: Acquire a standard proton spectrum to observe chemical shifts, coupling constants (J-values), and integrations.

- ^{13}C NMR: Acquire a proton-decoupled carbon spectrum to identify all unique carbon environments.
- 2D Experiments:
 - COSY (Correlation Spectroscopy): To identify proton-proton (^1H - ^1H) spin-spin coupling networks, primarily through-bond correlations over 2-3 bonds.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate each proton directly to its attached carbon (^1JCH).
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify longer-range correlations between protons and carbons (^2JCH , ^3JCH), which is crucial for connecting different molecular fragments.

Expected Data & Interpretation

The proposed structure of FBZ-NH₂ has several distinct regions that will be resolved by NMR. The aromatic region will contain signals from the phenylthio group and the benzimidazole core.

Table 2: Predicted ^1H and ^{13}C NMR Chemical Shifts for FBZ-NH₂ (in DMSO- d_6)

Position	Predicted ^1H Shift (ppm)	Predicted ^{13}C Shift (ppm)	Key HMBC Correlations (from H to C)
Phenyl C1'	-	~135	H2'/H6'
Phenyl C2'/C6'	~7.4	~130	C4', C1'
Phenyl C3'/C5'	~7.2	~129	C1', C5'/C3'
Phenyl C4'	~7.1	~126	C2'/C6'
Benzimidazole C2	-	~158	NH ₂ , H4, H7
Benzimidazole C4	~7.5	~115	C2, C5, C7a
Benzimidazole C5	~7.3	~125	C4, C7, C6
Benzimidazole C6	-	~130	H5, H7
Benzimidazole C7	~7.2	~118	C5, C2
Benzimidazole C3a	-	~140	H4, H5
Benzimidazole C7a	-	~138	H7, H4
-NH ₂	~6.5 (broad)	-	C2
-NH (imidazole)	~11.5 (broad)	-	C2, C7a

Note: Chemical shifts are estimates based on known data for Fenbendazole and related benzimidazoles and are subject to variation.[\[8\]](#)[\[9\]](#)[\[10\]](#)

The HMBC experiment is the linchpin of the assignment. For example, correlations from the protons on the phenylthio ring to the carbon atom at position C6 of the benzimidazole ring would definitively establish the location of the sulfide linkage.

Caption: Key 2D NMR correlations for assembling the FBZ-NH₂ structure.

FT-IR Spectroscopy: Functional Group Fingerprinting

Expertise & Experience: FT-IR provides a rapid and non-destructive confirmation of the functional groups present in the molecule. For FBZ-NH₂, the most critical role of FT-IR is subtractive; it must confirm the absence of the carbamate group present in the parent Fenbendazole, thereby validating the proposed metabolic transformation.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- **Sample Preparation:** Place a small amount (~1-2 mg) of the solid FBZ-NH₂ hydrochloride sample directly onto the diamond crystal of the ATR accessory.
- **Data Acquisition:** Record the spectrum from 4000 to 400 cm⁻¹.
- **Background Correction:** Perform a background scan of the empty ATR crystal prior to sample analysis.

Expected Data & Interpretation

The FT-IR spectrum will provide a characteristic "fingerprint" for FBZ-NH₂.

Table 3: Key FT-IR Absorption Bands for FBZ-NH₂

Wavenumber (cm ⁻¹)	Intensity	Assignment	Significance
3400-3200	Medium-Strong	N-H Stretching (amine & imidazole)	Confirms presence of primary amine and imidazole NH.[11]
3100-3000	Medium	Aromatic C-H Stretching	Confirms aromatic rings.
~1620	Strong	C=N Stretching (imidazole)	Characteristic of the benzimidazole core.
1580-1450	Strong	C=C Ring Stretching	Confirms aromatic rings.
NOT PRESENT	-	~1720 (C=O Stretch)	Absence confirms loss of the carbamate group from FBZ.[12]
~750	Strong	C-S Stretching / Aromatic Bending	Consistent with phenyl sulfide moiety.

The most compelling piece of evidence from this experiment is the lack of a strong carbonyl (C=O) absorption band around 1720 cm⁻¹, a prominent feature in the spectrum of Fenbendazole.[13][14] This directly supports the demethoxycarbonylation to form the 2-amino-benzimidazole structure.

X-ray Crystallography: The Unambiguous 3D Structure

Expertise & Experience: While the combination of MS and NMR provides a structure beyond a reasonable doubt, single-crystal X-ray crystallography is considered the "gold standard" for absolute structural proof. It provides a precise three-dimensional map of electron density, revealing exact atomic positions, bond lengths, and bond angles, leaving no room for ambiguity.

Experimental Protocol: Single-Crystal X-ray Diffraction

- **Crystal Growth:** The prerequisite, and often most challenging step, is growing a single, diffraction-quality crystal. Slow evaporation from a suitable solvent system (e.g., ethanol/water, acetonitrile) is a common starting point.[\[15\]](#)
- **Mounting:** A suitable crystal is mounted on a goniometer head.
- **Data Collection:** The crystal is placed in a diffractometer and cooled to a low temperature (e.g., 100 K) to minimize thermal vibration. It is then irradiated with a monochromatic X-ray beam, and the resulting diffraction pattern is collected on a detector as the crystal is rotated.[\[15\]](#)
- **Structure Solution and Refinement:** The diffraction data is processed to solve the phase problem and generate an initial electron density map. This map is then refined into a final structural model.[\[15\]](#)

Expected Outcome

The successful analysis will yield a definitive 3D structure of FBZ-NH₂. This data would confirm:

- The overall connectivity of the 6-phenylsulfanyl-1H-benzimidazol-2-amine skeleton.
- The planarity of the benzimidazole ring system.[\[16\]](#)[\[17\]](#)
- The precise bond lengths and angles, confirming bond orders (e.g., C=N vs. C-N).
- The torsion angles describing the orientation of the phenylthio group relative to the benzimidazole core.
- Intermolecular interactions in the crystal lattice, such as hydrogen bonding involving the amine and imidazole protons.[\[18\]](#)

Conclusion: A Synthesis of Orthogonal Data

The structural elucidation of **Fenbendazoleamine** (FBZ-NH₂) is a case study in the power of a modern, multi-technique analytical approach. Each method provides essential, self-validating data points that, when combined, create an unassailable conclusion.

- HRMS establishes the correct elemental formula ($C_{13}H_{11}N_3S$).
- FT-IR confirms the presence of key functional groups (amine, imidazole, aromatic rings) and, critically, the absence of the precursor's carbamate carbonyl group.
- 1D and 2D NMR provide the definitive map of atomic connectivity, piecing together the molecular framework through proton and carbon correlations.
- X-ray Crystallography delivers the ultimate, unambiguous proof with a three-dimensional atomic-level picture of the molecule.

By following the logical workflow and rigorous protocols outlined in this guide, researchers and drug development professionals can confidently and authoritatively elucidate the structure of FBZ-NH2 and other critical metabolites.

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- To cite this document: BenchChem. [Fenbendazoleamine (FBZ-NH₂) structure elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1220244/docs#fenbendazoleamine-fbz-nh2-structure-elucidation\]](https://www.benchchem.com/product/b1220244/docs#fenbendazoleamine-fbz-nh2-structure-elucidation)

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